

# A Technical Guide to the IUPAC Nomenclature of C<sub>10</sub>H<sub>22</sub> Isomers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4,4-Trimethylheptane

Cat. No.: B14162806

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The molecular formula C<sub>10</sub>H<sub>22</sub> represents the alkane known as decane. Beyond the straight-chain structure of n-decane, this formula encompasses a total of 75 structural isomers, the vast majority of which are branched.<sup>[1][2][3]</sup> Each unique branched structure is assigned a systematic and unambiguous name according to the rules established by the International Union of Pure and Applied Chemistry (IUPAC). This guide provides an overview of these rules and presents a selection of branched isomers of C<sub>10</sub>H<sub>22</sub> as examples.

## Data Presentation: IUPAC Names of Representative C<sub>10</sub>H<sub>22</sub> Branched Isomers

The systematic naming of branched alkanes involves identifying the longest continuous carbon chain (the parent chain), naming the substituent groups attached to it, and indicating their positions with numerical locants.<sup>[4][5][6]</sup> The following table summarizes the IUPAC names for a variety of branched isomers of C<sub>10</sub>H<sub>22</sub>, categorized by the length of their parent chain.

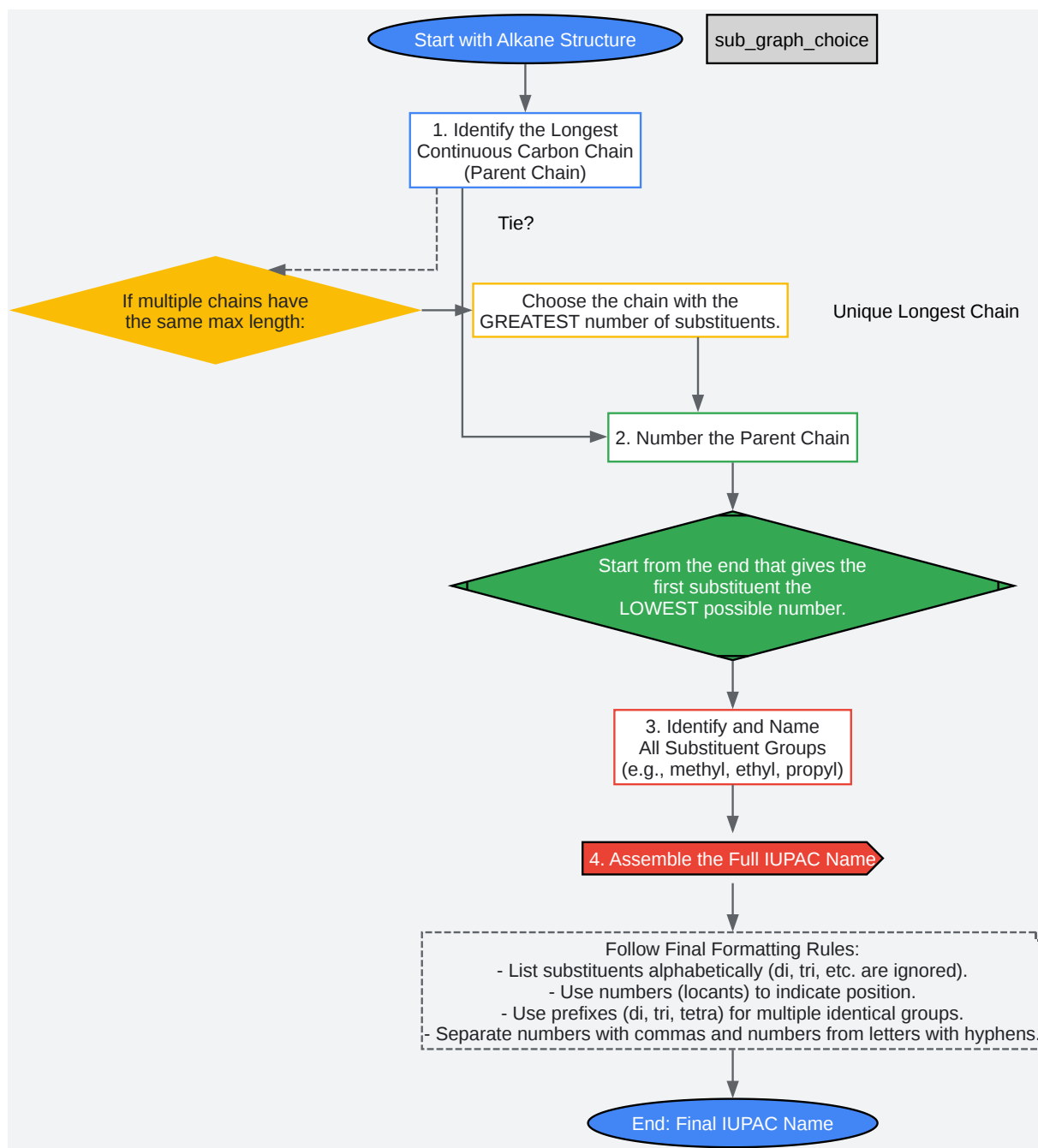
Parent Chain	IUPAC Name
Nonane (9 carbons)	2-Methylnonane
3-Methylnonane	
4-Methylnonane	
5-Methylnonane	
Octane (8 carbons)	2,2-Dimethyloctane[2][7]
3,3-Dimethyloctane[1][2][7]	
4,4-Dimethyloctane[1][7]	
3-Ethyloctane[2][7]	
4-Ethyloctane[7]	
Heptane (7 carbons)	2,2,3-Trimethylheptane[7]
2,2,4-Trimethylheptane[7]	
3,3,5-Trimethylheptane[1]	
3,4,5-Trimethylheptane[1]	
4-Propylheptane[7]	
3-Ethyl-2-methylheptane[7]	
4-Ethyl-4-methylheptane[7]	
Hexane (6 carbons)	3-Ethyl-2,2-dimethylhexane
3,3-Diethylhexane[1]	
2,2,3,3-Tetramethylhexane	
Pentane (5 carbons)	2,2,3,4-Tetramethylpentane
2,2,4,4-Tetramethylpentane	
3,3-Diethyl-2-methylpentane	

## Experimental Protocols

The determination of IUPAC names is a process of applying a standardized set of logical rules. As this is a theoretical framework for nomenclature, experimental protocols are not applicable to the process of naming the chemical structures themselves.

## Workflow for IUPAC Nomenclature of Branched Alkanes

The following diagram illustrates the logical workflow for determining the correct IUPAC name for any branched-chain alkane, such as the isomers of  $C_{10}H_{22}$ . The process follows a hierarchical set of rules to ensure a single, unambiguous name is derived for any given structure.



[Click to download full resolution via product page](#)

Caption: Logical workflow for IUPAC naming of branched alkanes.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 75 C<sub>10</sub>H<sub>22</sub> isomers of molecular formula C<sub>10</sub>H<sub>22</sub> structural isomers carbon chain isomers structural formula skeletal formula R/S optical isomers stereoisomers stereoisomerism in alkanes Doc Brown's advanced level chemistry revision notes for AQA Edexcel OCR Salters IB US honors courses [docbrown.info]
- 2. Chain Isomers of C<sub>10</sub>H<sub>22</sub> List and explain the chain isomers for the molec.. [askfilo.com]
- 3. scribd.com [scribd.com]
- 4. scribd.com [scribd.com]
- 5. study.com [study.com]
- 6. m.youtube.com [m.youtube.com]
- 7. scribd.com [scribd.com]
- To cite this document: BenchChem. [A Technical Guide to the IUPAC Nomenclature of C<sub>10</sub>H<sub>22</sub> Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14162806#iupac-name-for-c10h22-branched-isomer]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)